

Protocol for Dissolving and Storing ChemR23-IN-1

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Compound of Interest

Compound Name: ChemR23-IN-1

Cat. No.: B12400190

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

ChemR23-IN-1 is a potent inhibitor of ChemR23, also known as chemokine-like receptor 1 (CMKLR1).[1][2] ChemR23 is a G protein-coupled receptor that plays a crucial role in inflammatory responses.[3][4][5] It is activated by two endogenous ligands: the peptide chemerin and the lipid mediator resolvin E1 (RvE1). The activation of ChemR23 on immune cells such as macrophages and dendritic cells can modulate their migration and function, thereby influencing both the initiation and resolution of inflammation. Given its role in inflammatory processes, ChemR23 has emerged as a promising therapeutic target for a variety of inflammatory diseases. This document provides a detailed protocol for the proper dissolution and storage of **ChemR23-IN-1** to ensure its stability and efficacy in research applications.

Quantitative Data Summary

For consistent and reproducible experimental results, it is critical to adhere to the recommended solubility and storage conditions for **ChemR23-IN-1**. The following tables summarize these key quantitative data.

Table 1: Solubility of **ChemR23-IN-1**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100	201.78	Ultrasonic treatment may be needed to aid dissolution. Use of newly opened, hygroscopic DMSO is recommended.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5	≥ 5.04	This formulation yields a clear solution suitable for in vivo use.
10% DMSO, 90% Corn Oil	≥ 2.5	≥ 5.04	This formulation also produces a clear solution for in vivo administration.

Table 2: Storage and Stability of **ChemR23-IN-1**

Form	Storage Temperature (°C)	Duration
Powder	-20	3 years
4	2 years	
In Solvent	-80	6 months
-20	1 month	

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **ChemR23-IN-1** powder

- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Protocol:

- Equilibrate the **ChemR23-IN-1** powder to room temperature before opening the vial to prevent moisture condensation.
- To prepare a 100 mg/mL stock solution, add the appropriate volume of anhydrous DMSO to the vial of **ChemR23-IN-1**. For example, to 1 mg of powder, add 10 μ L of DMSO.
- Vortex the solution thoroughly to facilitate dissolution.
- If the compound does not fully dissolve, use an ultrasonic bath for short intervals until the solution is clear. Note that hygroscopic DMSO can significantly impact solubility; therefore, using a fresh, unopened container of anhydrous DMSO is highly recommended.
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Preparation of Working Solutions for In Vitro Assays

Materials:

- **ChemR23-IN-1** stock solution in DMSO
- Appropriate cell culture medium or assay buffer

Protocol:

- Thaw a single-use aliquot of the **ChemR23-IN-1** stock solution at room temperature.

- Serially dilute the stock solution with the appropriate cell culture medium or assay buffer to achieve the desired final concentration.
- Ensure that the final concentration of DMSO in the working solution is less than 0.5% to minimize solvent-induced cytotoxicity.
- It is recommended to prepare working solutions fresh for each experiment.

Preparation of Dosing Solutions for In Vivo Studies

For in vivo experiments, it is crucial to prepare a formulation that ensures the solubility and bioavailability of the compound. Below are two recommended protocols.

Protocol 1: Aqueous-based Formulation

Materials:

- **ChemR23-IN-1**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **ChemR23-IN-1** in DMSO.
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300 to the tube (40% of the final volume) and mix thoroughly.
- Add Tween-80 (5% of the final volume) and mix until the solution is homogeneous.
- Add saline to reach the final desired volume (45% of the final volume) and mix well.

- Example for 1 mL of working solution: Add 100 μ L of a 25 mg/mL DMSO stock solution to 400 μ L of PEG300 and mix. Then, add 50 μ L of Tween-80 and mix. Finally, add 450 μ L of saline to bring the total volume to 1 mL.

Protocol 2: Oil-based Formulation

Materials:

- **ChemR23-IN-1**
- DMSO
- Corn Oil

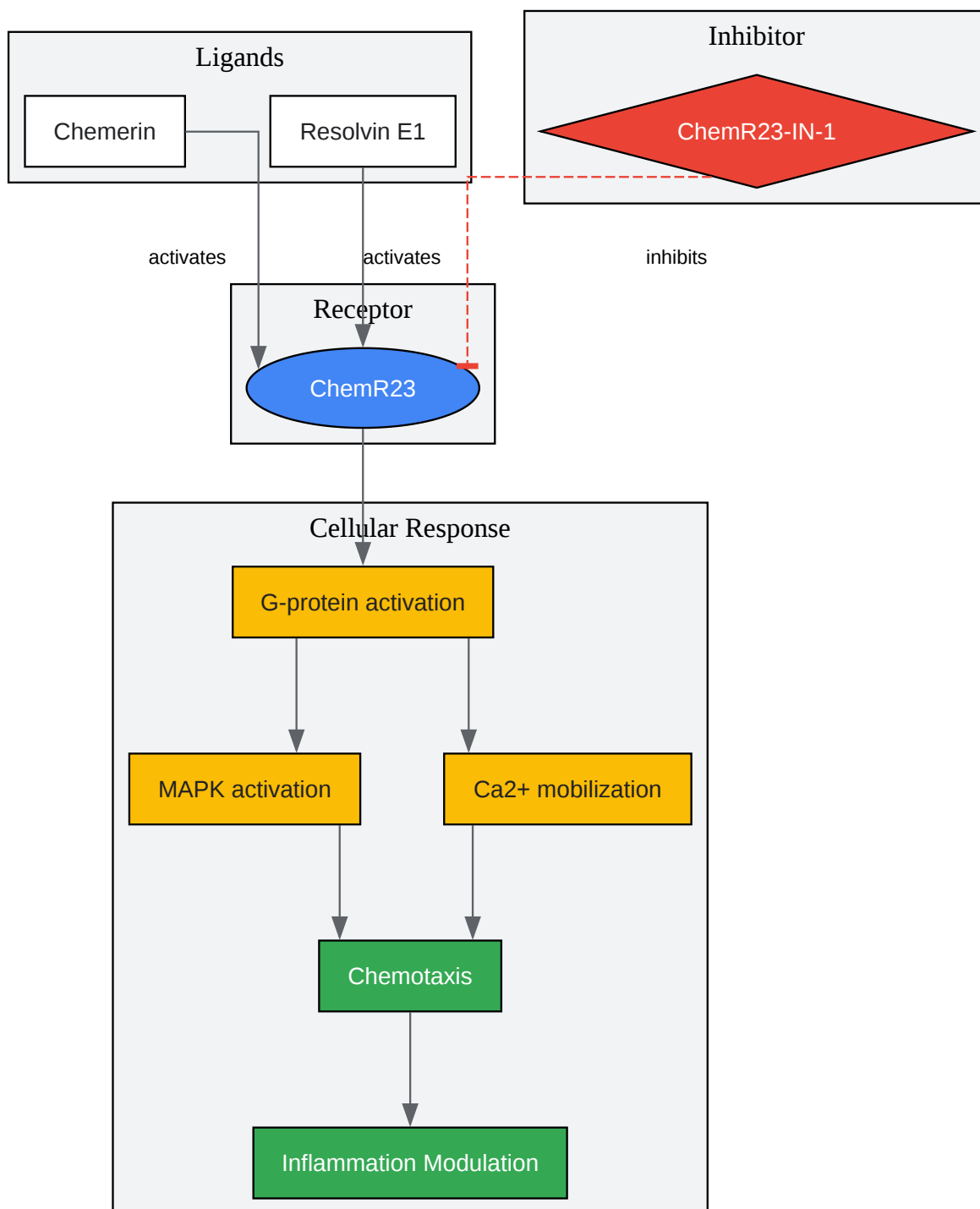
Procedure:

- Prepare a stock solution of **ChemR23-IN-1** in DMSO.
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add corn oil to the tube (90% of the final volume) and mix thoroughly until a clear solution is obtained.
 - Example for 1 mL of working solution: Add 100 μ L of a 25 mg/mL DMSO stock solution to 900 μ L of corn oil and mix evenly.

Note for in vivo studies: It is recommended to prepare these dosing solutions fresh on the day of the experiment.

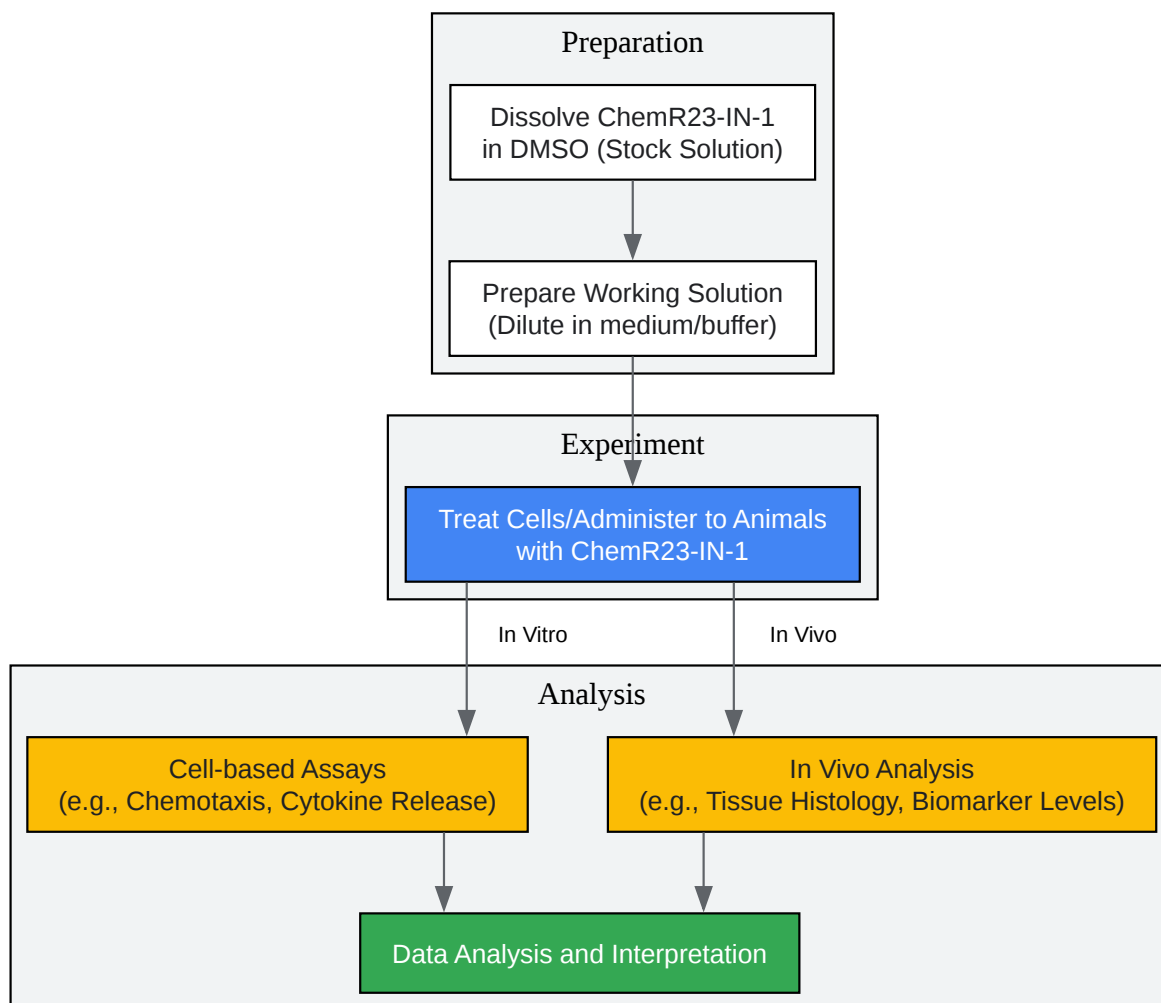
Visualization of Signaling and Workflow

The following diagrams illustrate the signaling pathway of ChemR23 and a typical experimental workflow for studying the effects of **ChemR23-IN-1**.



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Caption: ChemR23 signaling pathway and point of inhibition by **ChemR23-IN-1**.



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Caption: General experimental workflow for using **ChemR23-IN-1**.

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